

Introduction to the Spectroscopic Analysis of 4-Chloro-2-vinylpyrimidine

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Compound of Interest

Compound Name: 4-Chloro-2-vinylpyrimidine

Cat. No.: B11751572

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4-Chloro-2-vinylpyrimidine is a substituted pyrimidine, a class of heterocyclic compounds of significant interest in medicinal chemistry and materials science due to their diverse biological activities. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the structural elucidation of such organic molecules, providing detailed information about the chemical environment, connectivity, and stereochemistry of atoms within a molecule. This guide presents a comprehensive prediction of the ^1H and ^{13}C NMR spectra of **4-chloro-2-vinylpyrimidine**, offering a valuable reference for its synthesis and characterization.

Predicted ^1H NMR Spectrum of 4-Chloro-2-vinylpyrimidine

The ^1H NMR spectrum is expected to reveal distinct signals for the protons of the pyrimidine ring and the vinyl substituent. The electron-withdrawing nature of the nitrogen atoms and the chlorine atom in the pyrimidine ring will significantly influence the chemical shifts of the ring protons, causing them to appear at a lower field (higher ppm).

Predicted ^1H NMR Data

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)
H-5	~7.30 - 7.50	Doublet (d)	$J_{5,6} = \sim 5.0$ Hz
H-6	~8.50 - 8.70	Doublet (d)	$J_{6,5} = \sim 5.0$ Hz
H- α	~6.80 - 7.00	Doublet of Doublets (dd)	$J_{\alpha,\beta\text{-trans}} = \sim 17.0$ Hz, $J_{\alpha,\beta\text{-cis}} = \sim 10.5$ Hz
H- β (cis)	~5.80 - 6.00	Doublet of Doublets (dd)	$J_{\beta\text{-cis},\alpha} = \sim 10.5$ Hz, $J_{\beta\text{-cis},\beta\text{-trans}} = \sim 1.5$ Hz
H- β (trans)	~6.40 - 6.60	Doublet of Doublets (dd)	$J_{\beta\text{-trans},\alpha} = \sim 17.0$ Hz, $J_{\beta\text{-trans},\beta\text{-cis}} = \sim 1.5$ Hz

Causality of Predicted Chemical Shifts and Couplings:

- H-6: This proton is adjacent to a nitrogen atom and is deshielded, hence its predicted downfield chemical shift.
- H-5: This proton is influenced by the adjacent chlorine atom and the pyrimidine ring, appearing at a relatively lower field than typical aromatic protons.
- Vinyl Protons (H- α , H- β): The vinyl group protons will exhibit a characteristic AMX spin system.
 - H- α : Coupled to both H- β protons, resulting in a doublet of doublets.
 - H- β (cis and trans): These protons are diastereotopic and will have different chemical shifts. They are coupled to H- α and also show a small geminal coupling to each other. The trans proton is typically observed at a lower field than the cis proton.

Spin-Spin Coupling Network Diagram

Caption: Predicted ^1H - ^1H spin-spin coupling in **4-chloro-2-vinylpyrimidine**.

Predicted ^{13}C NMR Spectrum of 4-Chloro-2-vinylpyrimidine

The proton-decoupled ^{13}C NMR spectrum is expected to show six distinct signals corresponding to the six non-equivalent carbon atoms in the molecule. The chemical shifts are influenced by the electronegativity of the substituents and the hybridization of the carbon atoms.

Predicted ^{13}C NMR Data

Carbon	Predicted Chemical Shift (δ , ppm)	Justification
C-2	~158 - 162	Attached to two nitrogen atoms and the vinyl group.
C-4	~160 - 164	Attached to a nitrogen atom and a chlorine atom.
C-5	~118 - 122	Influenced by the adjacent chlorine and the ring nitrogens.
C-6	~150 - 154	Attached to a nitrogen atom.
C- α	~135 - 139	Vinyl carbon attached to the pyrimidine ring.
C- β	~125 - 129	Terminal vinyl carbon.

Causality of Predicted Chemical Shifts:

- C-2, C-4, and C-6: These carbons are part of the heteroaromatic ring and are significantly deshielded by the adjacent electronegative nitrogen atoms. C-4 is further deshielded by the chlorine atom.
- C-5: This carbon is expected to be the most shielded of the ring carbons.
- C- α and C- β : These are typical chemical shifts for sp^2 hybridized carbons in a vinyl group. The carbon attached to the ring (C- α) is expected to be at a lower field than the terminal

carbon (C-β).

Experimental Protocol for NMR Spectroscopy

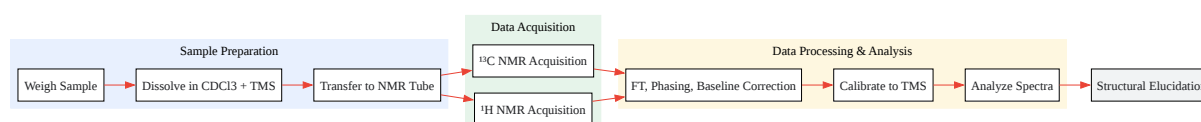
To obtain experimental data for **4-chloro-2-vinylpyrimidine**, the following protocol, based on standard practices for similar compounds, is recommended.

Step-by-Step Methodology

- Sample Preparation:
 - Weigh approximately 10-20 mg of purified **4-chloro-2-vinylpyrimidine**.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. Chloroform-d (CDCl₃) is a common choice for non-polar to moderately polar compounds.
 - Ensure the sample is fully dissolved. Gentle warming or sonication can be used to aid dissolution.
 - Add a small amount of tetramethylsilane (TMS) as an internal standard ($\delta = 0.00$ ppm for both ¹H and ¹³C).
- ¹H NMR Data Acquisition:
 - Use a 400 MHz or higher field NMR spectrometer.
 - Acquire the spectrum at room temperature.
 - Typical acquisition parameters:
 - Pulse angle: 30-45°
 - Relaxation delay: 1-2 seconds
 - Number of scans: 16-64 (adjust for optimal signal-to-noise ratio)
- ¹³C NMR Data Acquisition:

- Use the same spectrometer.
- Acquire a proton-decoupled spectrum to simplify the signals to singlets.
- Typical acquisition parameters:
 - Pulse angle: 30-45°
 - Relaxation delay: 2-5 seconds (longer delay for quaternary carbons)
 - Number of scans: 1024 or more (due to the low natural abundance of ^{13}C)
- Data Processing:
 - Apply Fourier transformation, phase correction, and baseline correction to the raw data using appropriate NMR software.
 - Calibrate the chemical shifts using the TMS signal at 0.00 ppm.
 - Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities, and coupling constants to confirm the structure.

Experimental Workflow Diagram



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Caption: A typical workflow for NMR spectroscopic analysis.

Conclusion

This guide provides a detailed prediction of the ^1H and ^{13}C NMR spectra of **4-chloro-2-vinylpyrimidine**, based on established spectroscopic principles. The predicted data, including chemical shifts, multiplicities, and coupling constants, offer a valuable baseline for the identification and structural confirmation of this compound. The provided experimental protocol outlines a standard procedure for obtaining high-quality NMR data. Experimental verification of these predictions will be crucial for the definitive spectroscopic characterization of **4-chloro-2-vinylpyrimidine**.

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